

Technical Profile: 2-Bromo-4,6-dinitro-N-phenylaniline

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Compound of Interest

Compound Name: 2-Bromo-4,6-dinitro-N-phenylaniline

CAS No.: 91330-95-9

Cat. No.: B14947483

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CAS Registry Number: 91330-95-9 Chemical Class: Polynitrodiphenylamine / Halogenated Aromatic Amine

Executive Summary & Chemical Identity

2-Bromo-4,6-dinitro-N-phenylaniline is a specialized aromatic intermediate characterized by a diphenylamine core substituted with electron-withdrawing nitro groups and a bromine atom on the same phenyl ring. Unlike its primary amine counterpart (2-bromo-4,6-dinitroaniline, CAS 1817-73-8), this

-phenyl derivative exhibits distinct solubility and steric properties due to the presence of the second aromatic ring.

It serves as a critical scaffold in the synthesis of disperse dyes and high-energy materials, where the stability of the polynitro-aromatic system is leveraged for chromophoric or energetic applications.

Nomenclature & Identifiers

Identifier Type	Value
CAS Number	91330-95-9
IUPAC Name	2-Bromo-4,6-dinitro-N-phenylaniline
Systematic Name	Benzenamine, 2-bromo-4,6-dinitro-N-phenyl-
Synonyms	2-Bromo-4,6-dinitrodiphenylamine; N-(2-Bromo-4,6-dinitrophenyl)aniline
Molecular Formula	
Molecular Weight	338.12 g/mol
SMILES	[O-]c1cc(c(Nc2ccccc2)c(Br)c1)=O

Structural Analysis & Electronic Properties

The molecule features a highly polarized electronic structure driven by the interplay between the electron-rich

-phenyl ring and the electron-deficient dinitro-bromo ring.

Substituent Effects

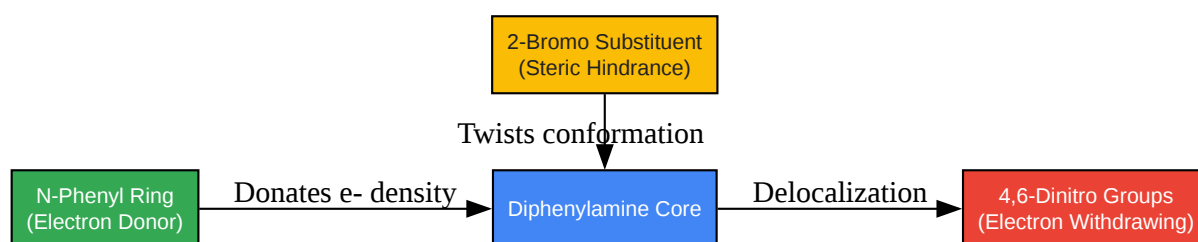
- Nitro Groups (): Strong electron-withdrawing groups (EWG) via resonance (-R) and induction (-I). They significantly decrease the electron density of the primary ring, making the position susceptible to nucleophilic attack during synthesis but stable in the final product.
- Bromine Atom (): Provides steric bulk ortho to the amine linkage, forcing the two phenyl rings to twist out of coplanarity. This steric inhibition of resonance affects the absorption maximum (), typically shifting it hypsochromically compared to non-halogenated analogs.
- Diphenylamine Linkage: The central secondary amine acts as a bridge. The lone pair on the nitrogen is delocalized into the electron-poor dinitro ring, imparting significant partial double-

bond character to the

bond.

Structural Logic Diagram

The following diagram illustrates the electronic push-pull mechanism and steric interactions defining the molecule's reactivity.



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Figure 1: Structural logic depicting electronic delocalization and steric constraints.

Synthesis Protocol

The synthesis of **2-Bromo-4,6-dinitro-N-phenylaniline** is best achieved via Nucleophilic Aromatic Substitution (

).

Direct bromination of 2,4-dinitrodiphenylamine is not recommended as it typically yields the 4'-bromo isomer (bromination on the electron-rich

-phenyl ring) rather than the desired 2-bromo product.

Retrosynthetic Strategy

To ensure the bromine is positioned on the dinitro ring, the halogen must be present in the electrophilic precursor.

- Electrophile: 1-Chloro-2-bromo-4,6-dinitrobenzene (Activated aryl halide).
- Nucleophile: Aniline (Primary aromatic amine).

- Base: Sodium acetate or Triethylamine (to neutralize HCl).

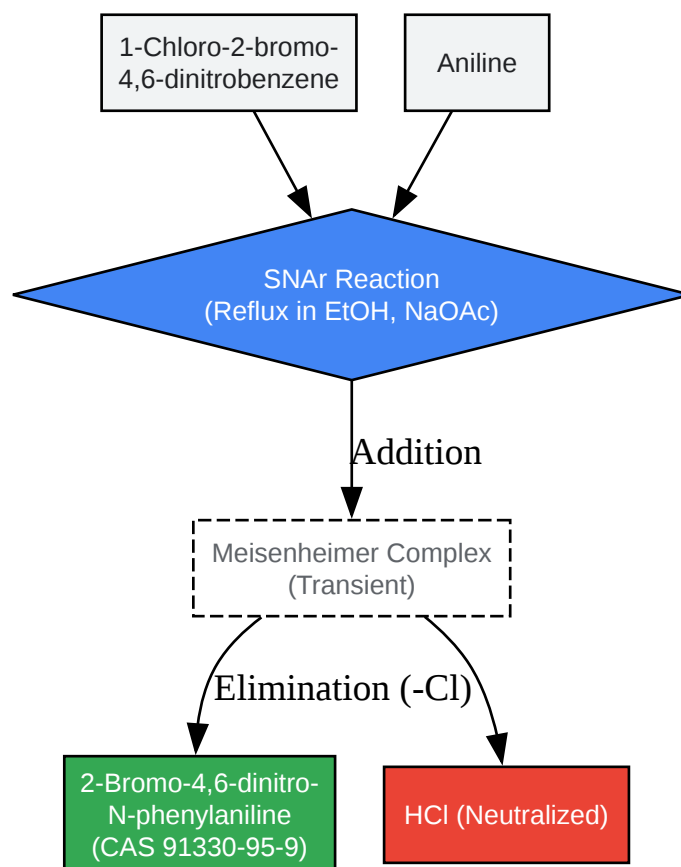
Step-by-Step Experimental Workflow

Safety Note: Reactions involving polynitro aromatics carry explosion risks. Work behind a blast shield. All precursors are toxic and potential skin sensitizers.

- Preparation of Electrophile:
 - Dissolve 10 mmol of 1-chloro-2-bromo-4,6-dinitrobenzene in 20 mL of ethanol or glacial acetic acid.
 - Note: The 1-chloro derivative is preferred over 1-bromo due to the higher electronegativity of chlorine, which activates the carbon more effectively for in this specific steric environment.
- Nucleophilic Attack:
 - Add 11 mmol (1.1 eq) of aniline dropwise to the stirred solution at room temperature.
 - Add 11 mmol of sodium acetate (NaOAc) as an acid scavenger.
- Reflux:
 - Heat the mixture to reflux () for 2-4 hours.
 - Monitoring: Track consumption of the starting material via TLC (Solvent system: Hexane/Ethyl Acetate 4:1). The product will appear as a distinct yellow/orange spot.
- Work-up & Purification:
 - Cool the reaction mixture to room temperature. The product often precipitates directly.
 - Pour the mixture into 100 mL of ice-water to complete precipitation.

- Filter the solid and wash with cold water (to remove salts) followed by cold ethanol (to remove unreacted aniline).
- Recrystallization: Purify using Ethanol/Acetone mixture.

Synthesis Pathway Diagram



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Figure 2: Nucleophilic Aromatic Substitution pathway for regioselective synthesis.

Physical & Chemical Properties

The following data points are critical for analytical characterization and handling.

Property	Description/Value
Appearance	Yellow to Orange crystalline solid.
Melting Point	Approx. (Estimated based on structural analogs).
Solubility	Soluble: Acetone, DMSO, DMF, Dichloromethane. Insoluble: Water.
Stability	Stable under standard conditions. Sensitive to strong bases (potential for further substitution or degradation).
Reactivity	The bromine atom at is relatively inert to further due to steric crowding, but can undergo palladium-catalyzed cross-coupling (Suzuki/Buchwald) under forcing conditions.

Applications in Research & Development

Disperse Dye Development

This compound acts as a chromophoric intermediate. The dinitro-diphenylamine motif is a classic "yellow/orange" component in the disperse dye industry. The bromine substituent modifies the spectral properties (bathochromic or hypsochromic shifts depending on the solvatochromism) and improves the dye's sublimation fastness on polyester fibers.

Energetic Materials

As a polynitro aromatic amine, the compound possesses high enthalpy of formation. It is studied as a model compound for insensitive munitions, where the

-phenyl group provides steric bulk that reduces shock sensitivity compared to simple trinitroanilines (e.g., picramide).

Analytical Standards

Used as a reference standard in environmental monitoring to track the degradation of azo dyes or the contamination of industrial wastewater with nitrated aromatic amines.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 15752, 2-Bromo-4,6-dinitroaniline (Primary Amine Analog). Retrieved from [\[Link\]](#)
- SpectraBase. Benzenamine, 2-bromo-4,6-dinitro-N-phenyl- (CAS 91330-95-9). Wiley Science Solutions. Retrieved from [\[Link\]](#)
- Ault, A. (1998). Techniques and Experiments for Organic Chemistry. (General procedure for dinitrodiphenylamine synthesis). University Science Books.
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